

2,4-Dibromopyridin-3-amine molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dibromopyridin-3-amine

Cat. No.: B111012

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An In-depth Technical Guide to 2,4-Dibromopyridin-3-amine

For researchers, scientists, and professionals in drug development, **2,4-Dibromopyridin-3-amine** is a valuable heterocyclic building block. Its distinct structural features, including a pyridine core with two bromine atoms and an amino group, offer a versatile platform for synthesizing more complex molecules, particularly in the realm of medicinal chemistry. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, complete with experimental protocols and logical diagrams to illustrate its utility.

Physicochemical Properties

The fundamental properties of **2,4-Dibromopyridin-3-amine** are summarized in the table below. These data are essential for stoichiometric calculations in synthesis and for the characterization of the compound.

Property	Value
IUPAC Name	2,4-dibromopyridin-3-amine
Synonyms	3-Amino-2,4-dibromopyridine
CAS Number	102249-45-6[1][2]
Molecular Formula	C5H4Br2N2[1][2]
Molecular Weight	251.91 g/mol [1]
MDL Number	MFCD00234046[1]

Synthesis and Reactivity

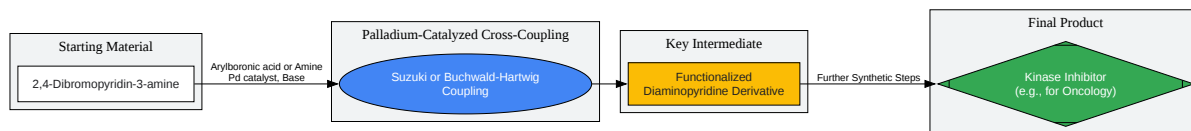
The synthesis of substituted aminopyridines can be achieved through various methods, often involving the bromination of a pyridine derivative followed by amination. While specific, detailed industrial-scale production methods for **2,4-Dibromopyridin-3-amine** are proprietary, general laboratory procedures are well-documented in chemical literature.

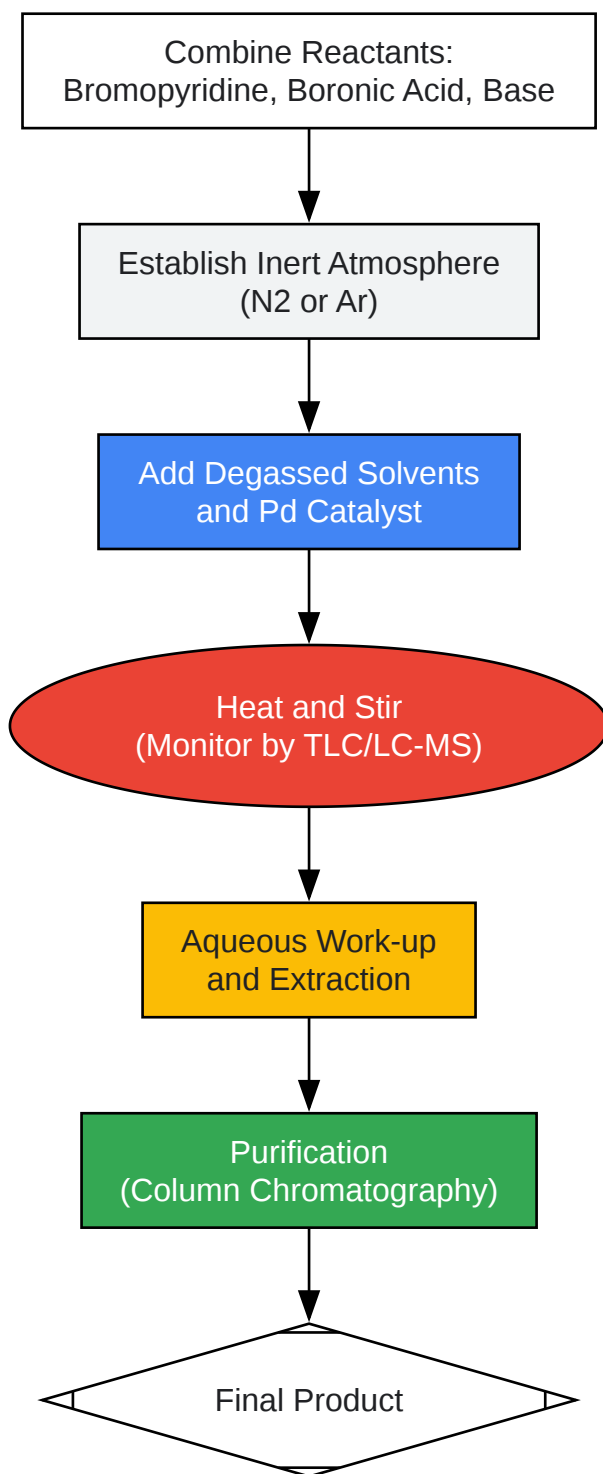
The reactivity of **2,4-Dibromopyridin-3-amine** is characterized by the presence of the nucleophilic amino group and the two bromine atoms, which can act as leaving groups in nucleophilic aromatic substitution reactions or participate in metal-catalyzed cross-coupling reactions. The electron-withdrawing nature of the nitrogen atom in the pyridine ring facilitates these transformations.

Applications in Drug Discovery

Substituted pyridines are a common feature in a wide array of biologically active compounds. **2,4-Dibromopyridin-3-amine** serves as a key intermediate in the synthesis of targeted therapies. For instance, it is a reactant used in the synthesis of novel indolizine 2-oxoacetamides, which are inhibitors of phosphodiesterase IV (PDE4) and tumor necrosis factor-alpha (TNF- α) production in human peripheral blood mononuclear cells[1].

The bromine atoms are particularly suitable for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Buchwald-Hartwig amination reactions. These reactions are fundamental in constructing the complex molecular architectures found in many drug candidates, especially kinase inhibitors used in oncology[3].





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References

- 1. 2,4-Dibromopyridin-3-amine , 97% , 102249-45-6 - CookeChem [cookechem.com]
- 2. pschemicals.com [pschemicals.com]
- 3. benchchem.com [benchchem.com]
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